

Technical Guide: Safe Handling & Synthesis Applications of Ethyl 9-Bromononanoate

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Compound of Interest

Compound Name: Ethyl 9-bromononanoate

CAS No.: 28598-81-4

Cat. No.: B3021372

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Executive Summary

Ethyl 9-bromononanoate (CAS: 28598-81-4) is a critical bifunctional intermediate used extensively in medicinal chemistry, particularly in the design of Proteolysis Targeting Chimeras (PROTACs). Its nine-carbon alkyl chain serves as a precise spacer (linker) between an E3 ubiquitin ligase ligand and a target protein ligand. While invaluable for optimizing ternary complex geometry, its function as an alkylating agent presents specific safety challenges. This guide synthesizes physical property data, hazard analysis, and field-proven handling protocols to ensure scientific integrity and personnel safety.

Part 1: Chemical Profile & Hazard Analysis

Physicochemical Properties

Understanding the physical state is the first step in exposure control. **Ethyl 9-bromononanoate** is a lipophilic liquid with low volatility at room temperature, but its vapors can accumulate in headspace or during heating.

Property	Value	Relevance to Safety
CAS Number	28598-81-4	Unique Identifier for SDS retrieval.
Molecular Formula	C ₁₁ H ₂₁ BrO ₂	MW: 265.19 g/mol .
Physical State	Liquid (Colorless to pale yellow)	Risk of splashes/aerosols during transfer.
Boiling Point	~144–145°C (at reduced pressure)	High thermal stability, but degradation may release HBr.
Density	1.17 g/cm ³	Heavier than water; sinks in aqueous spills.
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in water	Requires organic solvents for spill cleanup.

GHS Hazard Identification

As an alkyl bromide, this compound acts as an electrophile capable of alkylating biological macromolecules (DNA/proteins).

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation (if heated or aerosolized).
- Mechanism of Toxicity: The terminal bromine atom is a good leaving group, making the terminal carbon susceptible to nucleophilic attack by amino or thiol groups in biological tissue, leading to chemical burns or sensitization.

Part 2: Engineering Controls & PPE (The "First Line of Defense")

Primary Containment (Engineering Controls)

- Fume Hood: All operations involving open transfers or heating must be performed in a certified chemical fume hood with a face velocity of 80–100 fpm.
- Vacuum Traps: When stripping solvents or distilling, use a secondary cold trap (liquid N₂ or dry ice/acetone) to prevent brominated vapors from entering the pump oil or exhaust system.

Personal Protective Equipment (PPE)

Standard nitrile gloves may offer insufficient protection against prolonged contact with halogenated esters.

- Hand Protection:
 - Splash Contact: Double-gloved Nitrile (minimum 0.11 mm thickness).
 - Prolonged Handling/Spill Cleanup: Silver Shield® (Laminate) or Viton® gloves are recommended due to the compound's lipophilicity and penetrating power.
- Eye Protection: Chemical splash goggles. Face shields are mandatory if the reaction volume exceeds 500 mL or involves heating >60°C.

Part 3: Field-Proven Synthesis Protocol

Context: The following protocol illustrates the safe use of **Ethyl 9-bromononanoate** in a typical PROTAC linker synthesis (N-alkylation of an amine-containing ligand).

Protocol: N-Alkylation of a Secondary Amine Ligand

This workflow emphasizes safety checkpoints alongside chemical yield.

Reagents:

- Amine Ligand (1.0 equiv)

- **Ethyl 9-bromononanoate** (1.2 equiv)
- Base: K_2CO_3 (3.0 equiv) or DIPEA (2.5 equiv)
- Solvent: Acetonitrile (MeCN) or DMF

Step-by-Step Methodology:

- Preparation (Safety Check):
 - Inspect glassware for micro-cracks (critical for heated reactions).
 - Pre-weighing: Weigh **Ethyl 9-bromononanoate** into a tared vial inside the fume hood. If the balance is outside, use a secondary container to transport the closed vial.
- Reaction Setup:
 - Dissolve the amine ligand in anhydrous MeCN.
 - Add the base (K_2CO_3).
 - Add **Ethyl 9-bromononanoate** dropwise via syringe. Why? Dropwise addition prevents localized high concentrations and controls exotherms, though this reaction is generally slow.
- Thermal Activation:
 - Heat the mixture to 60–80°C.
 - Reflux Condenser: Ensure the condenser water is flowing before heating.
 - Vapor Control: Attach a nitrogen balloon or bubbler to the top of the condenser to maintain positive pressure and prevent escape of brominated vapors.
- Monitoring & Quenching:
 - Monitor via LC-MS. The bromine isotope pattern (1:1 ratio of ^{79}Br : ^{81}Br) will disappear as the product forms, replaced by the product's mass.

- Quenching: Cool to room temperature. Dilute with EtOAc. Wash with water.
- Caution: The aqueous wash will contain residual bromide ions but potentially traces of unreacted alkyl bromide. Treat aqueous waste as hazardous until verified.
- Purification:
 - Concentrate the organic layer.
 - Flash Chromatography: Use a well-ventilated hood. Silica gel can retain alkylating agents; dispose of solid silica waste in a sealed, labeled container immediately after the column is run.

Part 4: Emergency Response & Waste Disposal

Spill Management

Scenario: 10 mL spill of **Ethyl 9-bromononanoate** on the fume hood floor.

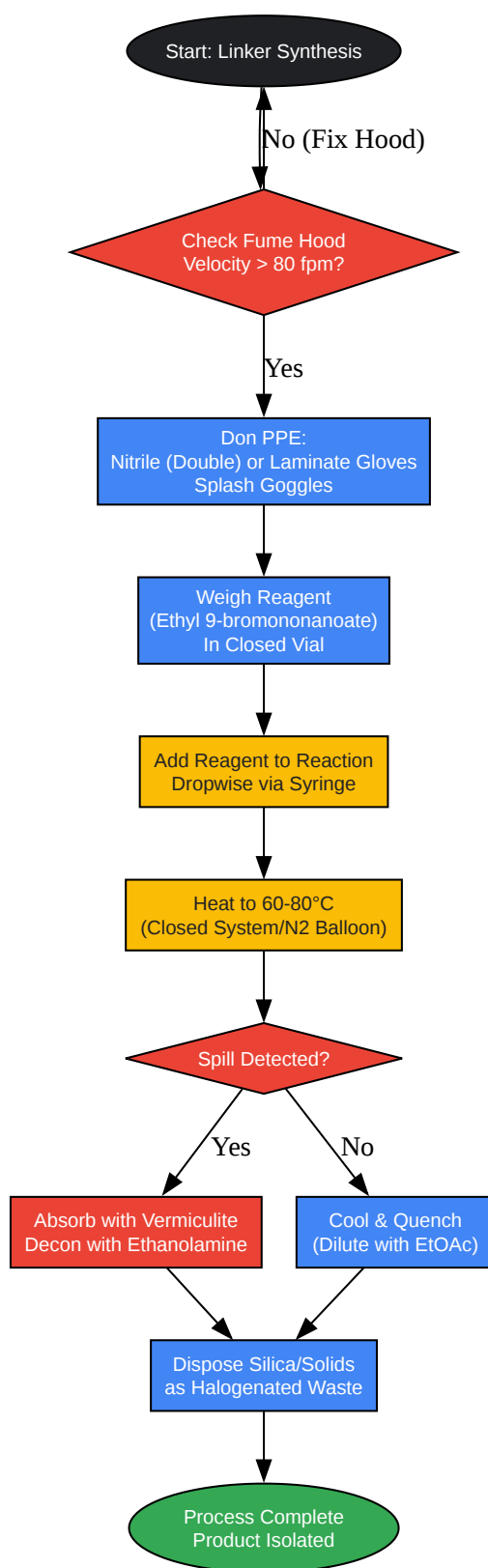
- Alert: Announce the spill to lab personnel.
- PPE Upgrade: Don Silver Shield gloves and a respirator if outside the hood (organic vapor cartridge).
- Absorb: Do not use paper towels (fire risk if flammable solvents are present). Use an inert absorbent (vermiculite or sand).
- Decontaminate: Wipe the surface with a dilute solution of ethanolamine or aqueous ammonia. Chemistry: The amine reacts with the residual alkyl bromide to form a water-soluble, non-volatile ammonium salt, effectively neutralizing the alkylating hazard.

Waste Disposal

- Segregation: Do not mix with strong oxidizers (e.g., nitric acid waste) to prevent the generation of bromine gas.
- Labeling: Clearly tag waste as "Halogenated Organic Solvent - Alkyl Bromide."

Part 5: Visualization

The following diagram illustrates the decision logic for the safe N-alkylation workflow described above.



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Caption: Logic flow for the safe handling and reaction of **Ethyl 9-bromonanoate**, emphasizing engineering controls and spill response loops.

References

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